

Application Notes and Protocols: Imidazolium-Based Surfactants for Enhanced Oil Recovery

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Compound of Interest

Compound Name: 3-Methyl-1-octadecylimidazolium
chloride

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These application notes provide a comprehensive overview and detailed protocols for the utilization of imidazolium-based surfactants in Enhanced Oil Recovery (EOR). The unique properties of these surfactants, including their high thermal stability, tolerance to high salinity, and tunable nature, make them promising candidates for mobilizing residual oil from reservoirs.

Introduction to Imidazolium-Based Surfactants in EOR

Conventional surfactants used in EOR often face limitations in harsh reservoir conditions, such as high temperatures and salinity. Imidazolium-based ionic liquids (ILs) have emerged as a promising alternative due to their robust chemical structures and versatile properties.^{[1][2]} These surface-active ionic liquids (SAILs) can significantly reduce the interfacial tension (IFT) between oil and water, a critical factor in mobilizing trapped oil.^{[3][4][5]} Furthermore, they can alter the wettability of reservoir rock from oil-wet to water-wet, which is favorable for oil displacement.^{[4][6][7]}

The primary mechanisms by which imidazolium-based surfactants enhance oil recovery include:

- **Interfacial Tension (IFT) Reduction:** By accumulating at the oil-water interface, these surfactants lower the IFT, reducing the capillary forces that trap oil in the porous rock matrix. [\[3\]](#)[\[8\]](#)
- **Wettability Alteration:** They can adsorb onto the rock surface, changing its preference from oil to water, which facilitates the detachment and mobilization of oil. [\[6\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- **Emulsification:** Imidazolium-based surfactants can promote the formation of emulsions, which helps to transport the mobilized oil through the reservoir. [\[12\]](#)

Quantitative Data Summary

The following tables summarize key performance indicators of various imidazolium-based surfactants and their mixtures from the literature.

Table 1: Interfacial Tension (IFT) Reduction and Critical Micelle Concentration (CMC)

Surfactant/ Mixture	Concentrati on	Conditions	IFT (mN/m)	CMC (ppm)	Reference
1-dodecyl-3-methylimidazolium chloride ([C ₁₂ mim][Cl])	0.003 mol dm ⁻³	Ambient Temperature	1.6 (from 29.1)	2.7 x 10 ⁻³ mol dm ⁻³	[1]
1-dodecyl-3-imidazolium bromide	900 ppm	High Temperature, Formation Water	Down to 10 ⁻²	900	[4]
1-hexadecyl-3-methylimidazolium bromide ([C ₁₆ mim][Br])	Increasing	-	0.051 (from 32.74)	-	[13]
1-dodecyl-3-methylimidazolium bromide ([C ₁₂ mim][Br])	Increasing	-	3.17 (from 32.74)	-	[13]
1-tetradecyl-3-methylimidazolium bromide ([C ₁₄ mim][Br])	Increasing	-	0.54 (from 32.74)	-	[13]
1-dodecyl-3-methylimidazolium bromide ([C ₁₂ mim]Br) / SDS Mixture	-	-	~10 ⁻²	-	[14]

(1:2 molar
ratio)

1-decyl-3-
methyl
imidazolium
triflate
([C₁₀mim]
[TfO]) with
50,000 ppm
Na₂SO₄

500 ppm

pH 11

0.01

-

[15]

Table 2: Wettability Alteration

Surfactant	Concentration	Initial State	Final State (Contact Angle)	Conditions	Reference
Imidazolium-based ILs	500 ppm	Oil-saturated (150.9°)	Water-wet (99.2°)	-	[6]
Imidazolium-based ILs	500 ppm	Brine-saturated (85.5°)	Water-wet (49.4°)	-	[6]
[C ₁₂ mim][Cl] with Na ₂ SO ₄	-	Oil-wet (~160°)	Strongly water-wet (41°)	-	[16]
[C ₁₈ mim][Cl] with Na ₂ SO ₄	-	Oil-wet (~160°)	Strongly water-wet (45°)	-	[16]

Table 3: Core Flooding Performance

Surfactant/Formula tion	Conditions	Additional Oil Recovery (% OOIP)	Reference
1-dodecyl-3-imidazolium bromide with polymer	90°C, 1000 psia	29.11	[4]
Imidazolium-based ILs (longer alkyl chains)	100°C, 4500 psi, high salinity	12 - 26	[17]
[C ₁₂ mim][BF ₄] with polymer and alkali	-	~32.28	[12]
Polymer-augmented surfactant-stabilized microemulsion	-	20.58	[18]
[C ₁₀ mim][Cl] with alkali	-	28.8	[15]

Experimental Protocols

Synthesis of Imidazolium-Based Surfactants

Objective: To synthesize long-chain imidazolium-based ionic liquids.

Materials:

- N-(3-aminopropyl)-imidazole
- Brominated n-alkanes (e.g., 1-bromododecane, 1-bromotetradecane, 1-bromohexadecane)
- Isopropanol
- Ethyl acetate
- Nitrogen gas supply
- Round-bottom flask with a condenser

- Magnetic stirrer with heating mantle
- Rotary evaporator

Protocol:

- In a round-bottom flask, dissolve 0.1 mol of N-(3-aminopropyl)-imidazole in 20 mL of isopropanol.[\[13\]](#)
- Add 0.15 mol of the desired brominated n-alkane to the solution.[\[13\]](#)
- Purge the flask with nitrogen gas.
- Heat the mixture to 70°C and stir for 24 hours under a nitrogen atmosphere.[\[13\]](#)
- After the reaction is complete, remove the isopropanol and any unreacted brominated n-alkane using a rotary evaporator.[\[13\]](#)
- Purify the resulting product by recrystallization from ethyl acetate. Repeat this step three times to ensure high purity.[\[13\]](#)
- Characterize the final product using techniques such as ^1H NMR and elemental analysis.[\[19\]](#)

Interfacial Tension (IFT) Measurement

Objective: To determine the IFT between the aqueous surfactant solution and crude oil.

Apparatus:

- Spinning drop tensiometer

Protocol:

- Prepare aqueous solutions of the imidazolium-based surfactant at various concentrations in deionized water or brine.
- Fill a capillary tube of the spinning drop tensiometer with the crude oil.
- Inject a small droplet of the aqueous surfactant solution into the oil-filled capillary tube.

- Rotate the capillary tube at a constant high speed. The centrifugal force will elongate the droplet.
- Measure the dimensions of the elongated droplet once it reaches equilibrium.
- The tensiometer software will calculate the IFT based on the droplet shape, rotational speed, and the density difference between the oil and aqueous phases.
- Repeat the measurement for each surfactant concentration and at different temperatures and salinities to evaluate the surfactant's performance under various reservoir conditions.[20]

Wettability Alteration Assessment (Contact Angle Measurement)

Objective: To evaluate the ability of the surfactant to alter the wettability of a rock surface.

Apparatus:

- Goniometer (Contact Angle Measurement System)

Protocol:

- Prepare polished rock substrates (e.g., carbonate or sandstone) representative of the reservoir rock.
- Age the rock substrates in crude oil to create an oil-wet surface.
- Place the oil-aged rock substrate in a cuvette filled with the aqueous surfactant solution.
- Deposit a droplet of crude oil onto the rock surface.
- Measure the contact angle between the oil droplet and the rock surface through the aqueous phase using the goniometer.
- A decrease in the contact angle indicates a shift towards a more water-wet state.[6]
- Conduct measurements at various surfactant concentrations and temperatures to determine the optimal conditions for wettability alteration.[6]

Core Flooding Experiment

Objective: To determine the additional oil recovery potential of the imidazolium-based surfactant in a porous medium.

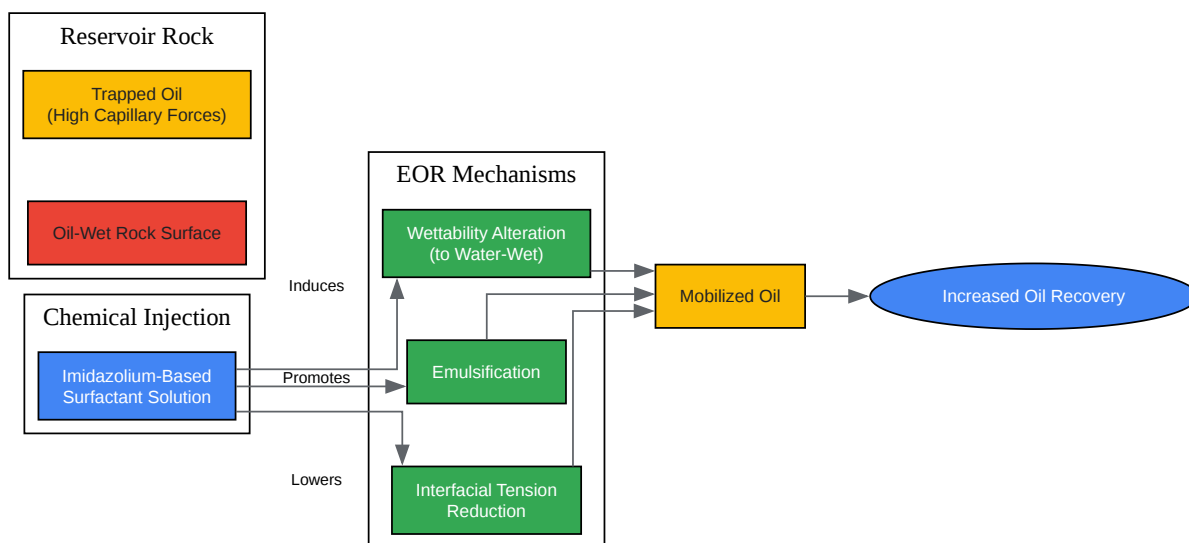
Apparatus:

- Core flooding system (including core holder, pumps, pressure transducers, and effluent collector)
- Reservoir rock core plug

Protocol:

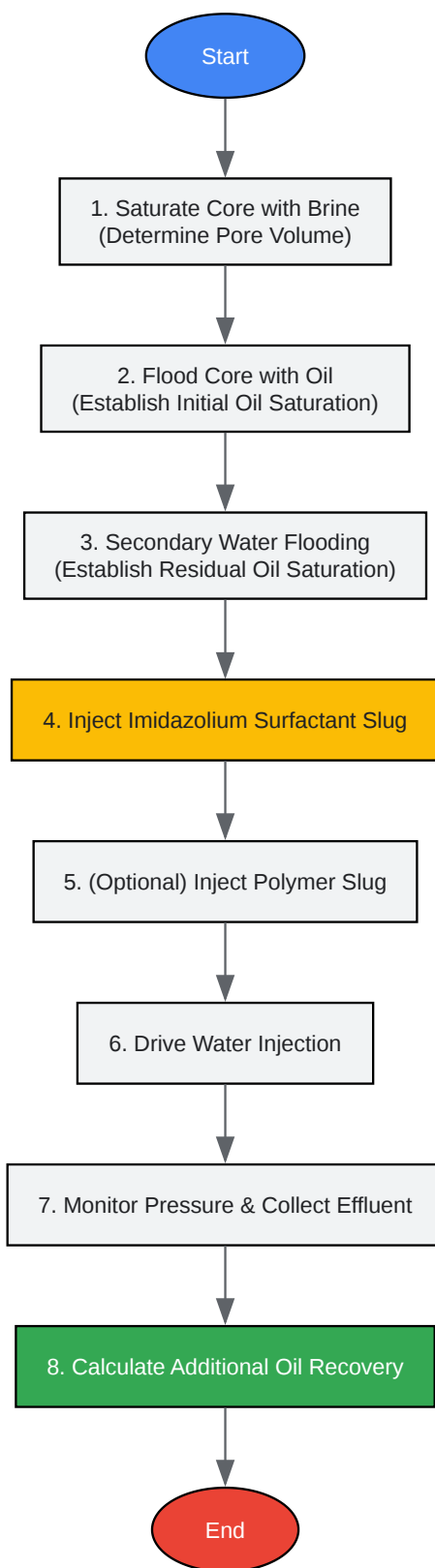
- Saturate the core plug with brine to determine its pore volume and porosity.
- Flood the core with crude oil to establish the initial oil saturation.
- Perform a secondary water flooding by injecting brine at a constant flow rate until no more oil is produced. This establishes the residual oil saturation.[\[4\]](#)
- Inject a slug of the imidazolium-based surfactant solution (typically 0.5 to 2 pore volumes) into the core at a constant flow rate.[\[4\]](#)
- Optionally, follow the surfactant slug with a polymer solution to improve mobility control.[\[4\]](#)
- Continue injecting brine (drive water) until no more oil is produced.
- Monitor the pressure drop across the core and collect the effluent to measure the volume of oil and water produced.
- Calculate the additional oil recovery as the percentage of the original oil in place (OOIP) recovered during the surfactant flood.[\[4\]](#)

Visualizations



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Caption: Mechanism of Enhanced Oil Recovery using Imidazolium-Based Surfactants.



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